

N-Propyl nitrate vapor pressure and boiling point data

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Compound of Interest

Compound Name: *N-Propyl nitrate*

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An In-depth Technical Guide to the Vapor Pressure and Boiling Point of N-Propyl Nitrate

For researchers, scientists, and drug development professionals, a thorough understanding of the physicochemical properties of **n-propyl nitrate** is paramount for its safe handling, application, and the development of novel formulations. This technical guide provides a comprehensive overview of the vapor pressure and boiling point of **n-propyl nitrate**, including tabulated data, detailed experimental protocols, and workflow visualizations.

Physicochemical Properties of N-Propyl Nitrate

N-propyl nitrate ($\text{CH}_3\text{CH}_2\text{CH}_2\text{ONO}_2$) is a colorless to straw-colored liquid with an ethereal odor.^[1] It is classified as a Class IB Flammable Liquid, indicating a flash point below 73°F and a boiling point at or above 100°F.^[1]

Property	Value	Source
Molecular Weight	105.1 g/mol	[1]
Boiling Point	110 °C (231 °F) at 760 mmHg	[2][3][4][5]
Vapor Pressure	18 mmHg (2.4 kPa) at 20 °C	[1][2][5][6]
Density	1.0538 g/cm ³ at 20 °C	[3][7]
Flash Point	20 °C (68 °F)	[1][5]
Explosive Limits in Air	2-100%	[1][5]

Vapor Pressure of N-Propyl Nitrate

The vapor pressure of a liquid is the pressure exerted by its vapor when the vapor is in equilibrium with the liquid at a given temperature. For **n-propyl nitrate**, the relationship between vapor pressure and temperature can be described by the Antoine equation.

Antoine Equation Parameters

The NIST WebBook provides the following Antoine equation parameters for **n-propyl nitrate**, allowing for the calculation of its vapor pressure over a range of temperatures.^[3]

The equation is given as: $\log_{10}(P) = A - (B / (T + C))$ Where:

- P is the vapor pressure in bar
- T is the temperature in Kelvin (K)

Parameter	Value	Temperature Range (K)
A	4.86209	273 to 343
B	1721.723	273 to 343
C	-27.66	273 to 343

Source: Gray and Pratt, 1957, with coefficients calculated by NIST.^[3]

Tabulated Vapor Pressure Data

Using the Antoine equation parameters above, the following table summarizes the calculated vapor pressure of **n-propyl nitrate** at various temperatures.

Temperature (°C)	Temperature (K)	Vapor Pressure (mmHg)	Vapor Pressure (kPa)
0	273.15	6.5	0.87
10	283.15	11.5	1.53
20	293.15	19.5	2.60
30	303.15	31.8	4.24
40	313.15	50.5	6.73
50	323.15	78.0	10.40
60	333.15	117.1	15.61
70	343.15	171.4	22.85

Boiling Point of N-Propyl Nitrate

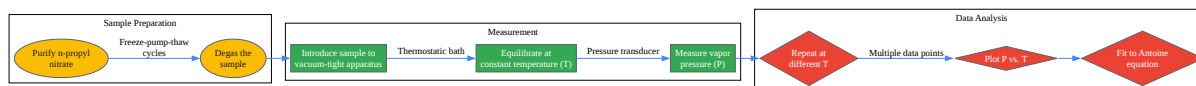
The normal boiling point of a liquid is the temperature at which its vapor pressure equals the standard atmospheric pressure (760 mmHg or 101.325 kPa). For **n-propyl nitrate**, the normal boiling point is widely cited as 110 °C (231 °F).^{[2][3][4][5]}

Experimental Protocols

Accurate determination of vapor pressure and boiling point requires meticulous experimental procedures. The following sections outline generalized protocols suitable for a flammable and volatile substance like **n-propyl nitrate**.

Vapor Pressure Determination (Static Method)

This method involves measuring the pressure of the vapor in equilibrium with the liquid at a constant temperature.



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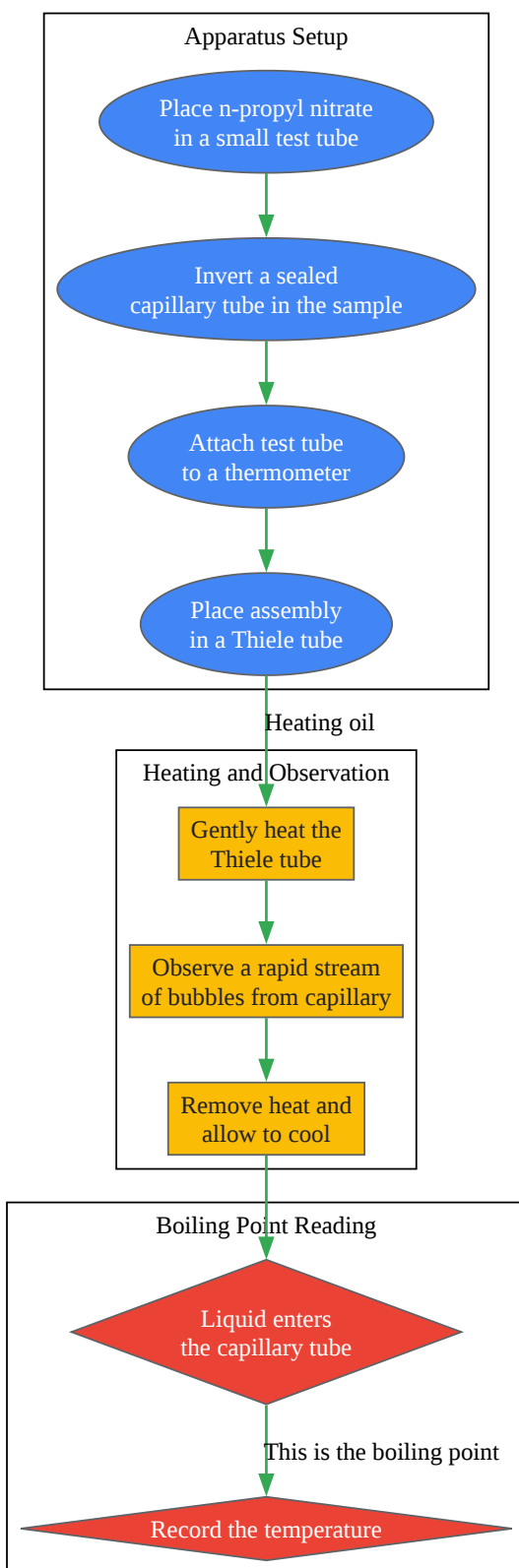
Caption: Workflow for vapor pressure determination.

Methodology:

- **Sample Purity:** Ensure the **n-propyl nitrate** sample is of high purity, as impurities can significantly affect vapor pressure. Purification can be achieved through distillation.
- **Degassing:** The sample must be thoroughly degassed to remove any dissolved air. This is typically done by repeated freeze-pump-thaw cycles.
- **Apparatus:** A static vapor pressure apparatus consists of a sample bulb connected to a pressure measuring device (e.g., a capacitance manometer) and a vacuum line. The entire setup is placed in a constant temperature bath.
- **Measurement:** The degassed sample is introduced into the apparatus. The system is allowed to reach thermal equilibrium at a set temperature. The pressure reading at equilibrium is the vapor pressure of the sample at that temperature.
- **Data Collection:** Measurements are repeated at various temperatures to obtain a vapor pressure curve.

Boiling Point Determination (Micro Method)

Due to the flammable nature of **n-propyl nitrate**, a micro boiling point determination using a Thiele tube is a safer and more efficient method.



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Caption: Workflow for micro boiling point determination.

Methodology:

- **Sample Preparation:** A small amount (a few drops) of **n-propyl nitrate** is placed in a small test tube.
- **Capillary Tube:** A capillary tube, sealed at one end, is placed open-end down into the test tube containing the sample.
- **Assembly:** The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- **Heating:** The entire assembly is placed in a Thiele tube filled with a high-boiling, non-reactive liquid (e.g., mineral oil). The side arm of the Thiele tube is gently heated.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Heating is continued until a rapid and continuous stream of bubbles is observed.
- **Cooling and Reading:** The heat source is removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube. This occurs when the vapor pressure inside the capillary equals the external atmospheric pressure.

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